ML315 Hydrochloride: An In-depth Technical Guide to its Biological Activity

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *ML 315*

Cat. No.: *B1193236*

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Introduction

ML315 hydrochloride is a potent and selective small-molecule inhibitor of the cdc2-like kinase (Clk) and dual-specificity tyrosine-regulated kinase (Dyrk) families.[1] As dual-specificity kinases, Clks and Dyrks play crucial roles in regulating mRNA splicing through the phosphorylation of serine/arginine-rich (SR) proteins, a key step in spliceosome assembly.[2] Dysregulation of these kinases has been implicated in various pathologies, including cancer and neurological disorders, making them attractive targets for therapeutic intervention.[3][4] This technical guide provides a comprehensive overview of the biological activity of ML315 hydrochloride, including its inhibitory profile, mechanism of action, and effects in various experimental models.

Core Biological Activity and Mechanism of Action

ML315 is an ATP-competitive inhibitor that targets the catalytic activity of Clk and Dyrk kinases. By binding to the ATP-binding pocket of these enzymes, ML315 prevents the transfer of phosphate from ATP to their downstream substrates, thereby modulating cellular processes regulated by these kinases.

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Kinase Inhibitory Profile

The inhibitory activity of ML315 has been characterized against a panel of Clk and Dyrk isoforms. The half-maximal inhibitory concentrations (IC50) highlight its potency and selectivity.

Kinase Target	IC50 (nM)
Clk1	68
Clk2	231
Clk4	68
Dyrk1A	282
Dyrk1B	1156

Table 1: Inhibitory Potency of ML315 against Clk and Dyrk Kinases.[1]

A broader screening against a panel of 442 kinases demonstrated the high selectivity of ML315 for the Clk and Dyrk families, with minimal off-target effects.[1]

Key Signaling Pathways and Cellular Processes

The primary mechanism through which ML315 exerts its biological effects is the inhibition of Clk and Dyrk kinases, leading to the modulation of pre-mRNA splicing. This has significant implications for various cellular functions, particularly in the context of cancer and neurological diseases.

Regulation of mRNA Splicing

Clk and Dyrk kinases phosphorylate SR proteins, which are essential for the recognition of splice sites and the assembly of the spliceosome. Inhibition of these kinases by ML315 is expected to alter the phosphorylation status of SR proteins, leading to changes in alternative splicing patterns. This can affect the expression of protein isoforms with different, and sometimes opposing, functions.

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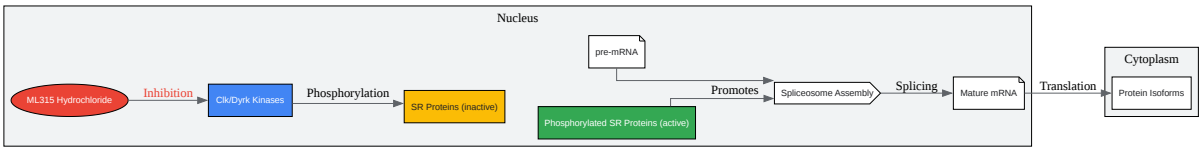

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Figure 1: ML315 hydrochloride inhibits Clk/Dyrk kinases, preventing the phosphorylation of SR proteins and thereby modulating pre-mRNA splicing.

Implications in Cancer

Aberrant alternative splicing is a hallmark of many cancers, contributing to tumor growth, survival, and drug resistance.[5] By modulating splicing, ML315 has the potential to shift the balance of protein isoforms towards those that are pro-apoptotic or inhibit cell proliferation. For instance, the alternative splicing of genes like Bcl-x can be altered to favor the production of the pro-apoptotic Bcl-xS isoform over the anti-apoptotic Bcl-xL isoform.[6]

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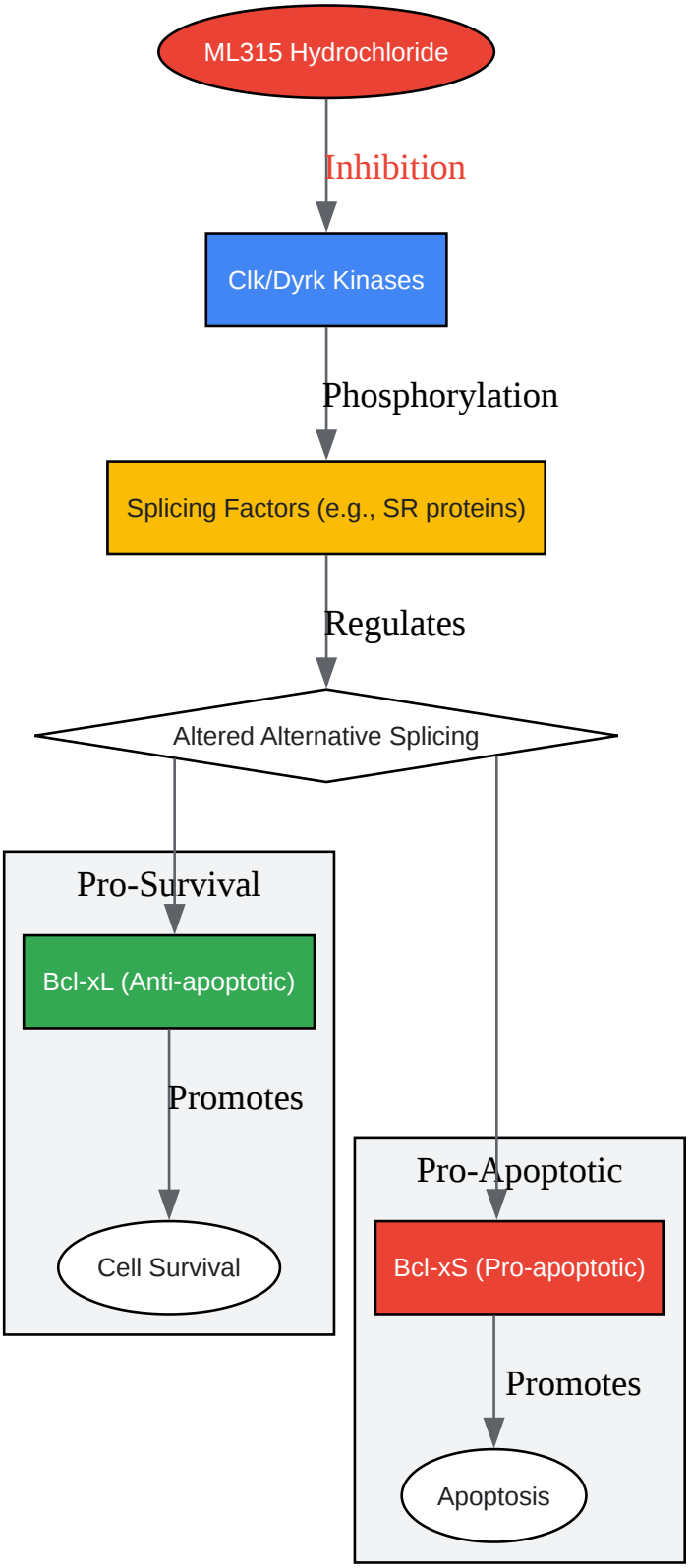

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Figure 2: ML315 hydrochloride can modulate alternative splicing of apoptosis-related genes, potentially shifting the balance from pro-survival to pro-apoptotic isoforms.

Relevance to Neurological Disorders

Dyrk1A, a primary target of ML315, is implicated in the pathophysiology of several neurological conditions, including Down syndrome and Alzheimer's disease.[3] It plays a role in neuronal development, differentiation, and survival. Inhibition of Dyrk1A by ML315 could therefore have neuroprotective effects or modulate disease progression in these disorders.

Experimental Protocols

In Vitro Kinase Inhibition Assay (Luciferase-Based)

The inhibitory activity of ML315 hydrochloride against Clk and Dyrk kinases is typically determined using a luciferase-based ATP consumption assay, such as the Kinase-Glo™ assay.[1][3][7] This assay measures the amount of ATP remaining in solution following a kinase reaction. A decrease in luminescence indicates higher kinase activity (more ATP consumed), while an increase in luminescence suggests inhibition of the kinase.

Materials:

- ML315 hydrochloride
- Recombinant Clk or Dyrk kinase
- Kinase-specific substrate (e.g., a peptide or protein)
- ATP
- Kinase reaction buffer (e.g., 40mM Tris, pH 7.5, 20mM MgCl2, 0.1mg/ml BSA)
- Kinase-Glo™ Luminescent Kinase Assay Kit
- White, opaque multi-well plates
- Luminometer

Procedure:

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- Prepare serial dilutions of ML315 hydrochloride in the kinase reaction buffer.
- In a multi-well plate, add the kinase, its substrate, and the diluted ML315 hydrochloride or vehicle control.
- Initiate the kinase reaction by adding ATP to each well.
- Incubate the plate at room temperature for a predetermined time (e.g., 60 minutes) to allow the kinase reaction to proceed.
- Add an equal volume of Kinase-Glo™ reagent to each well to stop the kinase reaction and initiate the luciferase reaction.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence in each well using a luminometer.
- Calculate the percentage of kinase inhibition for each concentration of ML315 hydrochloride relative to the vehicle control.
- Determine the IC50 value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

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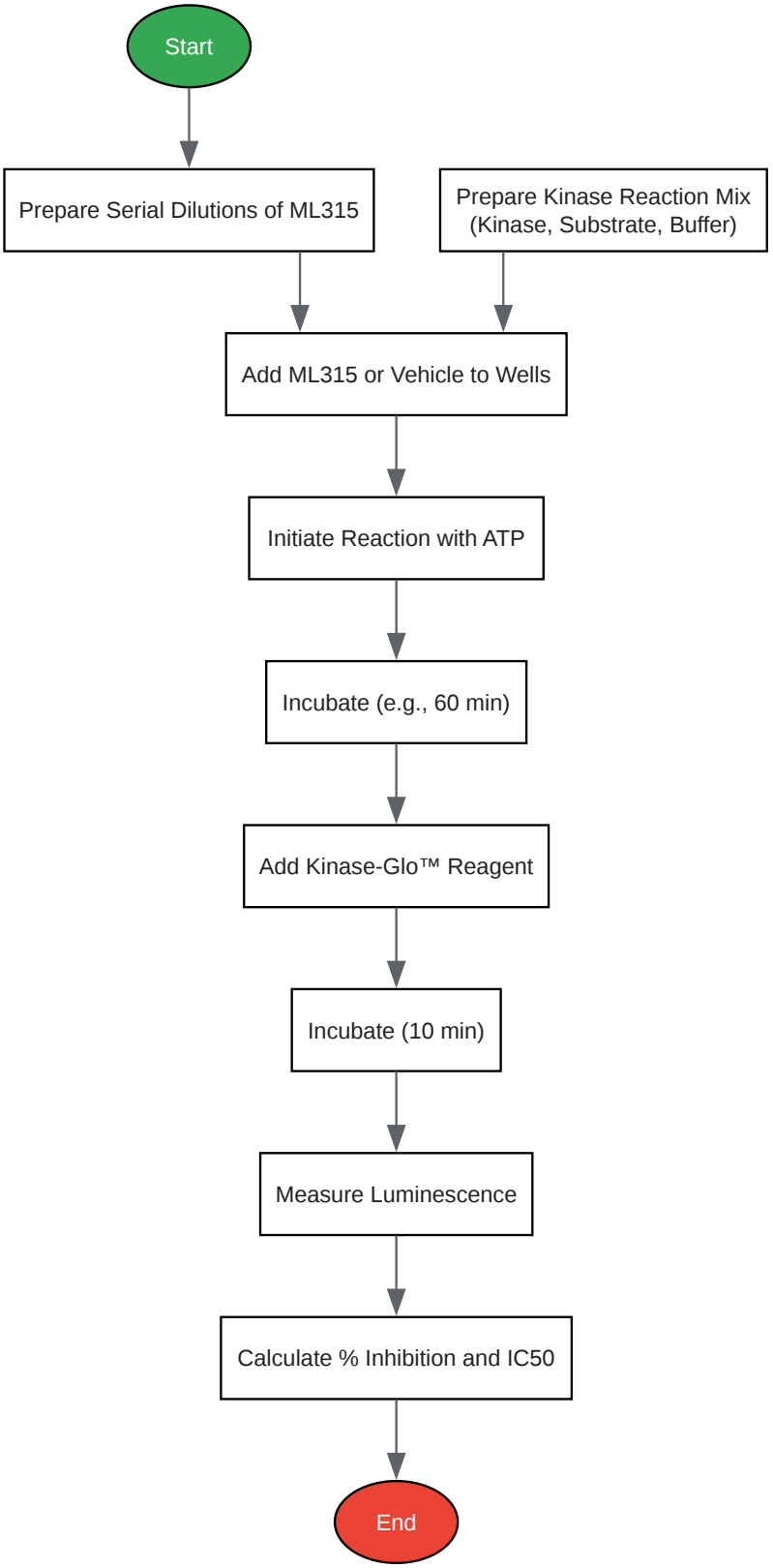

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Figure 3: Workflow for a luciferase-based in vitro kinase inhibition assay.

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Cell Viability/Cytotoxicity Assay

To assess the effect of ML315 hydrochloride on cell proliferation and survival, a standard cell viability assay, such as the MTT or CellTiter-Glo® assay, can be employed.

Materials:

- Cancer cell lines or other relevant cell types
- ML315 hydrochloride
- Complete cell culture medium
- MTT reagent or CellTiter-Glo® Luminescent Cell Viability Assay Kit
- Multi-well cell culture plates
- Spectrophotometer or luminometer

Procedure:

- Seed cells in a multi-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with a range of concentrations of ML315 hydrochloride or vehicle control.
- Incubate the cells for a specified period (e.g., 72 hours).
- For the MTT assay, add MTT reagent to each well and incubate for 2-4 hours to allow for the formation of formazan crystals. Solubilize the crystals and measure the absorbance at 570 nm.
- For the CellTiter-Glo® assay, add the reagent directly to the wells, incubate for a short period, and measure the luminescence.
- Calculate the percentage of cell viability for each treatment condition relative to the vehicle control.
- Determine the IC50 value for cell viability.

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Conclusion

ML315 hydrochloride is a valuable chemical probe for studying the roles of Clk and Dyrk kinases in health and disease. Its high potency and selectivity make it a useful tool for dissecting the complex regulation of mRNA splicing and its downstream consequences. Further research into the cellular and in vivo effects of ML315 will be crucial for evaluating its therapeutic potential in cancer, neurological disorders, and other diseases driven by aberrant kinase activity and splicing.

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- To cite this document: BenchChem. [ML315 Hydrochloride: An In-depth Technical Guide to its Biological Activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193236/docs#ml315-hydrochloride-an-in-depth-technical-guide-to-its-biological-activity]

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